

An In-Depth Technical Guide to 5-Chloro-4-methoxy-2-methylaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-4-methoxy-2-methylaniline

CAS No.: 62492-46-0

Cat. No.: B1366948

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-4-methoxy-2-methylaniline, bearing the CAS Number 62492-46-0, is an aromatic amine of significant interest in the fields of medicinal chemistry and materials science. Its unique substitution pattern, featuring a chlorine atom, a methoxy group, and a methyl group on the aniline scaffold, imparts a distinct combination of steric and electronic properties. This makes it a valuable building block for the synthesis of complex organic molecules, particularly in the realm of drug discovery where such features can be pivotal for modulating biological activity and pharmacokinetic profiles.

This guide provides a comprehensive technical overview of **5-Chloro-4-methoxy-2-methylaniline**, encompassing its physicochemical properties, synthesis methodologies, analytical characterization, and its emerging role in pharmaceutical research. The information presented herein is intended to equip researchers with the foundational knowledge required to effectively utilize this compound in their scientific endeavors.

Physicochemical Properties

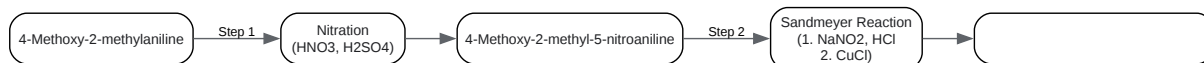
A thorough understanding of the physical and chemical properties of **5-Chloro-4-methoxy-2-methylaniline** is crucial for its handling, storage, and application in chemical synthesis.

Property	Value	Source
CAS Number	62492-46-0	[1]
Molecular Formula	C ₈ H ₁₀ ClNO	[1]
Molecular Weight	171.63 g/mol	[1]
Appearance	Off-white to light brown solid (predicted)	
Melting Point	Not reported, but expected to be a low-melting solid	
Boiling Point	Not reported	
Solubility	Expected to be soluble in common organic solvents like methanol, ethanol, and dichloromethane.	

Synthesis of 5-Chloro-4-methoxy-2-methylaniline

The synthesis of **5-Chloro-4-methoxy-2-methylaniline** typically involves the reduction of a corresponding nitroaromatic precursor. A plausible and efficient synthetic route is outlined below, adapted from established methodologies for the synthesis of related anilines.[2]

Synthetic Pathway



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Caption: Proposed synthetic pathway for **5-Chloro-4-methoxy-2-methylaniline**.

Experimental Protocol

Step 1: Synthesis of 4-Methoxy-2-methyl-5-nitroaniline (Intermediate)

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 4-methoxy-2-methylaniline (1 equivalent) in concentrated sulfuric acid at 0-5 °C.
- **Nitration:** Slowly add a nitrating mixture (a solution of nitric acid in sulfuric acid) dropwise to the flask, ensuring the temperature is maintained below 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature for 2-3 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Carefully pour the reaction mixture onto crushed ice and neutralize with a saturated solution of sodium bicarbonate.
- **Isolation:** The precipitated solid is collected by filtration, washed with cold water, and dried under vacuum to yield 4-methoxy-2-methyl-5-nitroaniline.

Step 2: Synthesis of **5-Chloro-4-methoxy-2-methylaniline**

- **Diazotization:** Dissolve the intermediate from Step 1 in a mixture of hydrochloric acid and water. Cool the solution to 0-5 °C and add a solution of sodium nitrite in water dropwise to form the diazonium salt.
- **Sandmeyer Reaction:** In a separate flask, prepare a solution of copper(I) chloride in hydrochloric acid. Slowly add the cold diazonium salt solution to the CuCl solution.
- **Reaction Completion:** Allow the reaction mixture to warm to room temperature and then heat gently to ensure complete decomposition of the diazonium salt.
- **Extraction:** Cool the mixture and extract the product with an organic solvent such as ethyl acetate.

- Purification: Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford pure **5-Chloro-4-methoxy-2-methylaniline**.

Analytical Characterization

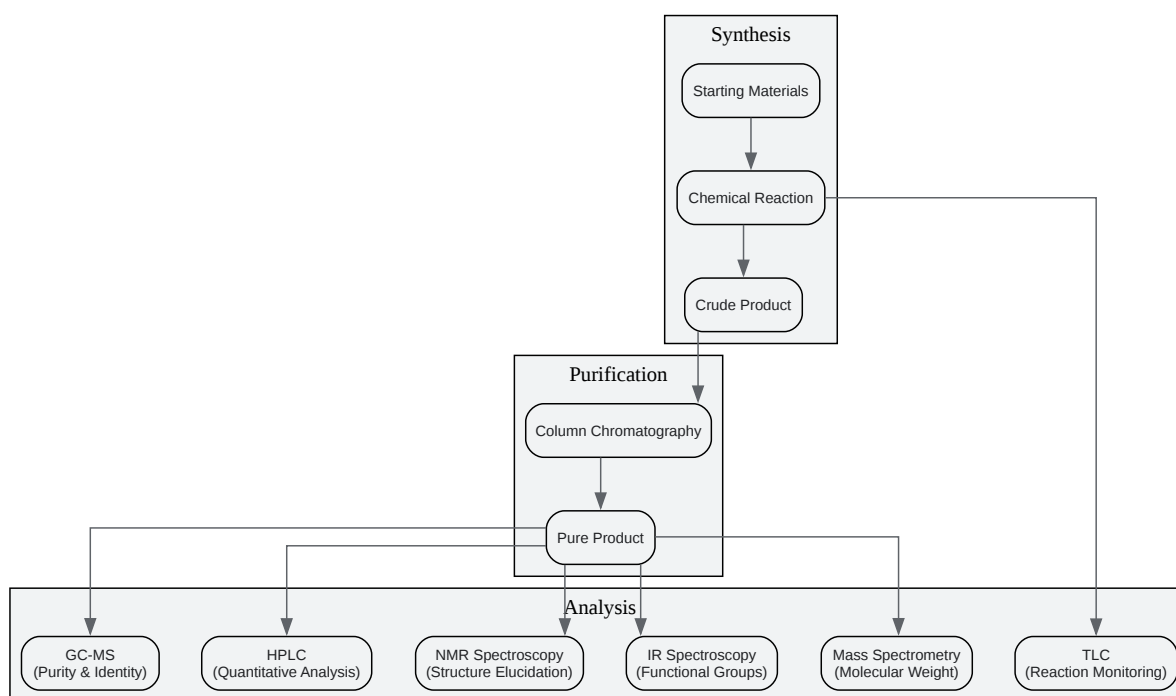
The identity and purity of synthesized **5-Chloro-4-methoxy-2-methylaniline** should be confirmed using a combination of analytical techniques.

Spectroscopic Data (Predicted)

- ^1H NMR (CDCl_3 , 400 MHz): δ 6.8-7.2 (m, 2H, Ar-H), 3.85 (s, 3H, OCH_3), 3.60 (br s, 2H, NH_2), 2.15 (s, 3H, CH_3).
- ^{13}C NMR (CDCl_3 , 101 MHz): δ 150-155 (C- OCH_3), 140-145 (C- NH_2), 120-135 (Ar-C), 110-120 (Ar-C), 56.0 (OCH_3), 17.0 (CH_3).
- IR (KBr, cm^{-1}): 3400-3500 (N-H stretch), 2900-3000 (C-H stretch), 1600-1620 (N-H bend), 1500-1550 (C=C stretch), 1200-1250 (C-O stretch), 700-800 (C-Cl stretch).
- Mass Spectrometry (EI): m/z 171 (M^+), 156 ($\text{M}^+ - \text{CH}_3$), 136 ($\text{M}^+ - \text{Cl}$).

Chromatographic Methods

Gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography (HPLC) are powerful techniques for assessing the purity of **5-Chloro-4-methoxy-2-methylaniline** and for monitoring reaction progress.^[1]



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Caption: A typical workflow for the synthesis and analysis of **5-Chloro-4-methoxy-2-methylaniline**.

Applications in Drug Discovery

The structural motifs present in **5-Chloro-4-methoxy-2-methylaniline** are frequently found in biologically active molecules. The chloro and methoxy groups can significantly influence a

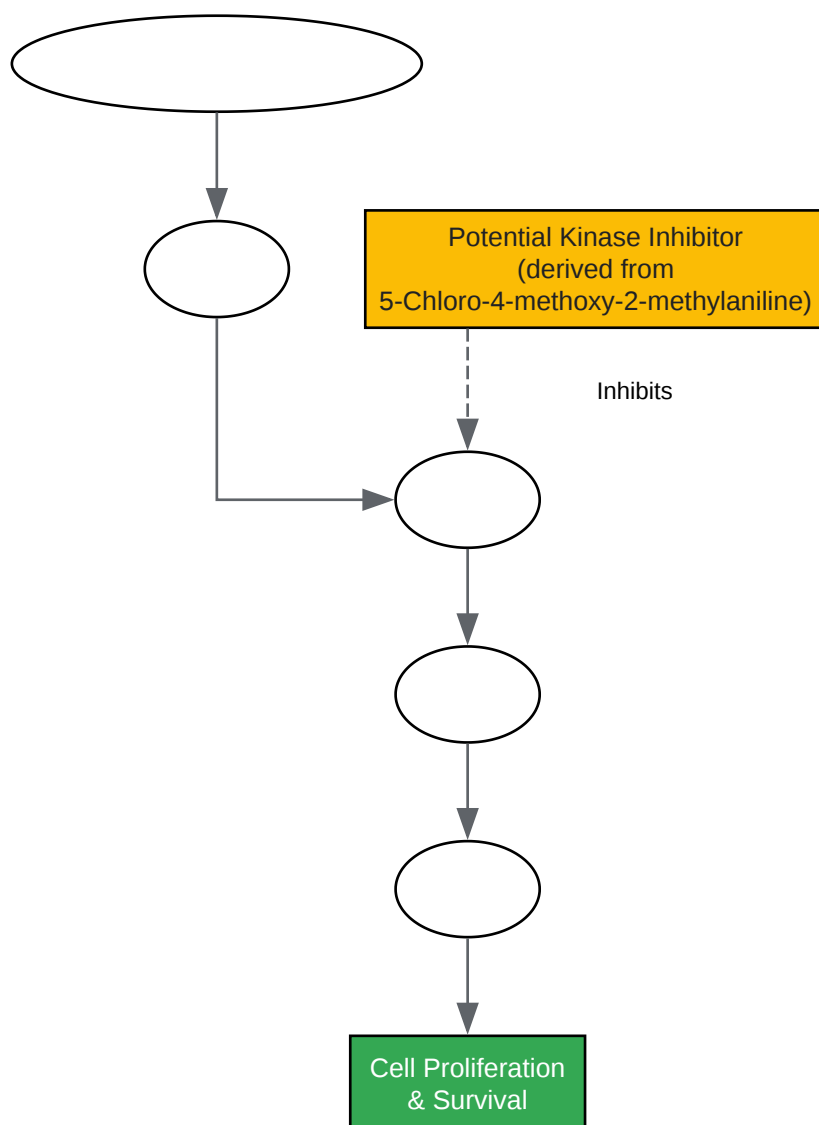
molecule's interaction with biological targets and its metabolic stability.

Role as a Kinase Inhibitor Scaffold

Substituted anilines are crucial components in the design of kinase inhibitors, a class of targeted cancer therapeutics.^[3] The aniline moiety often serves as a key hydrogen bond donor and acceptor, anchoring the inhibitor to the ATP-binding pocket of the kinase. The chloro and methoxy substituents can provide additional interactions and modulate the electronic properties of the aniline ring, thereby influencing binding affinity and selectivity. For instance, the structural isomer 2,4-dichloro-5-methoxyaniline is a key intermediate in the synthesis of Bosutinib, a dual Src/Abl tyrosine kinase inhibitor.^[3]

Signaling Pathways of Interest

The potential of **5-Chloro-4-methoxy-2-methylaniline** as a scaffold for kinase inhibitors suggests its relevance in targeting signaling pathways implicated in cancer cell proliferation and survival, such as the BCR-ABL and Src pathways.



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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

- [2. CN102234235A - Synthesis method of 5-chloro-2-methyl aniline - Google Patents \[patents.google.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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